

# Physical properties of Tin(IV) iodide crystals

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## Compound of Interest

Compound Name: *Tin(IV) iodide*

Cat. No.: *B052936*

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An In-depth Technical Guide on the Physical Properties of **Tin(IV) iodide** Crystals

## Introduction

**Tin(IV) iodide**, also known as stannic iodide ( $\text{SnI}_4$ ), is an inorganic compound featuring tin in the +4 oxidation state.[1] It exists as a bright orange-red crystalline solid and is a tetrahedral molecule.[2] This compound is of interest to researchers for its applications in organic synthesis, as a precursor for perovskite solar cells, and in electroplating.[1][3] **Tin(IV) iodide** is a covalent compound, which is reflected in its volatility and solubility in nonpolar solvents.[1][4] It is sensitive to moisture and readily hydrolyzes in water.[1][5]

## Physical and Crystallographic Properties of Tin(IV) Iodide

The physical and crystallographic properties of **Tin(IV) iodide** are summarized in the table below, providing a comprehensive overview of its key characteristics.

| Property              | Value   |
|-----------------------|---|
| Chemical Formula      | SnI <sub>4</sub>  |
| Molar Mass            | 626.33 g/mol  |
| Appearance            | Red-orange crystalline solid  |
| Melting Point         | 143-144 °C  |
| Boiling Point         | 340-364.5 °C  |
| Density               | 4.46 - 4.56 g/cm <sup>3</sup> at 25 °C  |
| Crystal System        | Cubic   |
| Space Group           | Pa-3  |
| Lattice Parameter (a) | 12.26 - 13.358 Å  |
| Sn-I Bond Length      | Approximately 2.69 - 2.71 Å   |
| Refractive Index      | 2.106   |
| Solubility            | Soluble in benzene, chloroform, carbon disulfide, ether, and alcohol. <a href="#">[1]</a> <a href="#">[6]</a> It decomposes in water. <a href="#">[1]</a> <a href="#">[6]</a> |

## Experimental Protocols

### Synthesis of Tin(IV) Iodide

A common method for the laboratory synthesis of **Tin(IV) iodide** is the direct reaction of metallic tin with iodine.[\[1\]](#)[\[5\]](#)[\[7\]](#)

Materials:

- Tin (Sn) metal, powder or granular
- Iodine (I<sub>2</sub>) crystals
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>), anhydrous

#### Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine stoichiometric amounts of tin metal and iodine.<sup>[1]</sup> It is often advantageous to use a slight excess of tin to ensure all the iodine reacts.<sup>[4]</sup>
- Add anhydrous dichloromethane to the flask to serve as a solvent.
- Gently heat the mixture to reflux with continuous stirring. The reaction progress can be monitored by the disappearance of the violet iodine vapor.<sup>[8]</sup>
- Continue refluxing until the solution becomes a clear orange-red, indicating the consumption of iodine.
- After the reaction is complete, the solution is cooled to room temperature.
- The resulting product can be purified by filtration to remove any unreacted tin, followed by rotary evaporation of the solvent to yield the crystalline **Tin(IV) iodide**.<sup>[7]</sup>

## Determination of Melting Point

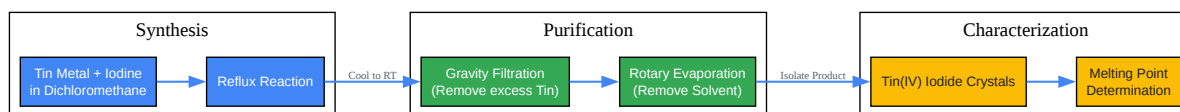
The melting point of **Tin(IV) iodide** crystals can be determined using a standard melting point apparatus.

#### Procedure:

- A small amount of the purified **Tin(IV) iodide** crystals is placed into a capillary tube, which is then sealed at one end.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point. For pure **Tin(IV) iodide**, this is expected to be in the range of 143-144 °C.<sup>[1]</sup>

## Visualizations

## Experimental Workflow for Synthesis and Characterization of Tin(IV) Iodide



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Caption: Experimental workflow for the synthesis and characterization of **Tin(IV) iodide**.

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